

Spectroscopic Data for 3-acetyl-L-tyrosine: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Tyrosine, 3-acetyl-

CAS No.: 32483-30-0

Cat. No.: B3021555

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This technical guide provides a comprehensive overview of the spectroscopic data for 3-acetyl-L-tyrosine, a derivative of the amino acid L-tyrosine. Designed for researchers, scientists, and professionals in drug development, this document delves into the nuclear magnetic resonance (NMR) and mass spectrometry (MS) characteristics of this compound. While direct experimental spectra for 3-acetyl-L-tyrosine are not readily available in public databases, this guide synthesizes predicted data, comparative analysis with the closely related isomer N-acetyl-L-tyrosine, and foundational principles of spectroscopic analysis to offer a robust and scientifically grounded resource.

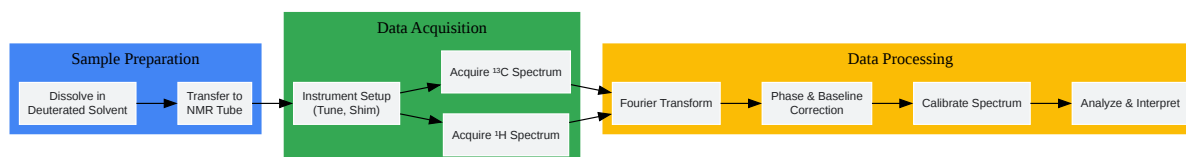
Introduction to 3-acetyl-L-tyrosine

3-acetyl-L-tyrosine, with the chemical formula $C_{11}H_{13}NO_4$ and a molecular weight of 223.22 g/mol, is a modified amino acid where an acetyl group is attached to the aromatic ring of L-tyrosine at the 3-position.^[1] This modification can significantly alter the chemical and biological properties of the parent amino acid, making its unambiguous characterization crucial for research and development. Spectroscopic techniques such as NMR and MS are indispensable tools for confirming the structure and purity of such modified biomolecules.

Chemical Structure and Properties:

Property	Value	Source
IUPAC Name	(2S)-3-(3-acetyl-4-hydroxyphenyl)-2-aminopropanoic acid	[1]
CAS Number	32483-30-0	[2]
Molecular Formula	C ₁₁ H ₁₃ NO ₄	[1]
Molecular Weight	223.22 g/mol	[1]
Exact Mass	223.08445790 Da	[1]

Below is a diagram illustrating the chemical structure of 3-acetyl-L-tyrosine, highlighting the key functional groups.



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Caption: General workflow for NMR data acquisition and analysis.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique used to determine the molecular weight and elemental composition of a compound, as well as to elucidate its structure through fragmentation analysis.

Expected Mass Spectrum of 3-acetyl-L-tyrosine

- **Molecular Ion:** In a high-resolution mass spectrum (HRMS), the protonated molecule $[M+H]^+$ would have an expected m/z of 224.0917, corresponding to the formula $C_{11}H_{14}NO_4^+$.
- **Fragmentation Pattern:** The fragmentation of 3-acetyl-L-tyrosine is expected to be influenced by the labile bonds in the molecule. Key fragmentation pathways would likely involve:
 - **Loss of the carboxyl group:** Cleavage of the $C\alpha-C(\text{carboxyl})$ bond could lead to the loss of $COOH$ (45 Da) or CO_2 (44 Da).
 - **Side-chain cleavage:** Scission of the $C\alpha-C\beta$ bond is a common fragmentation pathway for amino acids, leading to the formation of a stable benzylic cation.
 - **Loss of the acetyl group:** Fragmentation of the acetyl group could also be observed.

Comparative Mass Spectrometry Data: N-acetyl-L-tyrosine

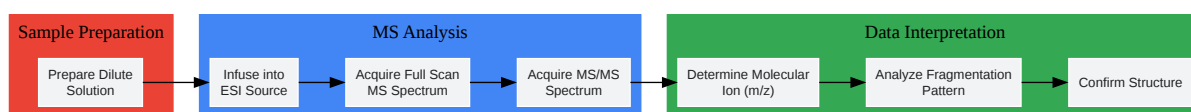
The mzCloud database provides mass spectral data for N-acetyl-L-tyrosine, which can serve as a reference. [3]The fragmentation of N-acetyl-L-tyrosine typically involves the loss of water, the acetyl group, and cleavage of the amino acid backbone.

Experimental Protocol for Mass Spectrometry Data Acquisition

The following is a general protocol for obtaining mass spectrometric data for a compound like 3-acetyl-L-tyrosine.

- **Sample Preparation:**
 - Prepare a dilute solution of the sample (typically in the micromolar to nanomolar range) in a suitable solvent system, such as a mixture of water, acetonitrile, or methanol, often with a small amount of acid (e.g., formic acid) to promote protonation.
- **Instrumentation and Ionization:**

- Use an electrospray ionization (ESI) source coupled to a high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap).
- ESI is a soft ionization technique that is well-suited for polar and thermally labile molecules like amino acid derivatives.
- Data Acquisition:
 - Full Scan MS: Acquire a full scan mass spectrum to determine the m/z of the molecular ion.
 - Tandem MS (MS/MS): Select the molecular ion $[M+H]^+$ as the precursor ion and subject it to collision-induced dissociation (CID) to generate fragment ions. This provides structural information.
- Data Analysis:
 - Determine the accurate mass of the molecular ion and use it to calculate the elemental composition.
 - Analyze the fragmentation pattern in the MS/MS spectrum to elucidate the structure of the molecule and confirm the position of the acetyl group.



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Caption: General workflow for mass spectrometry analysis.

Conclusion

The spectroscopic characterization of 3-acetyl-L-tyrosine is essential for its use in scientific research. Although direct experimental NMR and MS data are not widely available, this guide

provides a comprehensive overview based on predicted data and comparative analysis with its isomer, N-acetyl-L-tyrosine. The provided protocols and expected spectral features offer a solid foundation for researchers to identify and characterize this compound in their own work. The key to unambiguous identification will lie in careful comparison of experimental data with the predicted values and understanding the subtle but significant differences in the spectra compared to related compounds.

References

- J. Chem. Technol. Metall., 57, 1, 2022, 25-32. (2021). SYNTHESIS AND CHARACTERIZATION OF N3-ACETYL DERIVATIVES OF SPIROHYDANTOINS. [[Link](#)]
- PubChem. (n.d.). 3-Acetyl-L-tyrosine. National Center for Biotechnology Information. [[Link](#)]
- Human Metabolome Database. (n.d.). Showing metabocard for N-Acetyl-L-tyrosine (HMDB0000866). [[Link](#)]
- mzCloud. (2015). N Acetyl L tyrosine. [[Link](#)]
- Google Patents. (n.d.). CN114716335A - Process for preparing N-acetyl-L-tyrosine.

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Sources

- 1. 3-Acetyl-L-tyrosine | C₁₁H₁₃NO₄ | CID 155971 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Acetyl-L-tyrosine Hydrochloride | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. mzCloud – N Acetyl L tyrosine [mzcloud.org]
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